

Kanchanamycin D: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Kanchanamycin D

Cat. No.: B1245480

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Introduction

Kanchanamycin D is a member of the kanchanamycin family of polyol macrolide antibiotics.[1] [2] These complex natural products are produced by the bacterium *Streptomyces olivaceus* and exhibit a range of antibacterial and antifungal activities.[1] This document provides a comprehensive overview of the chemical structure, physicochemical properties, biological activity, and proposed mechanism of action of **Kanchanamycin D**, along with detailed experimental protocols for its isolation and characterization.

Chemical Structure and Physicochemical Properties

Kanchanamycin D is a 36-membered polyol macrolide characterized by a bicyclic carbon skeleton which includes a 6-membered hemiacetal ring.[2][3] A distinguishing feature of **Kanchanamycin D** is the methylation of the hemiacetal group, forming an acetal moiety.[4] The structure was elucidated using electrospray mass spectrometry and advanced 2D NMR techniques, including HSQC, HMBC, and 2D-HSQC-TOCSY.[2][3]

Table 1: Physicochemical Properties of **Kanchanamycin D**

| Property | Value | Source |
|-------------------|--------------|-------------------------------------|
| Molecular Formula | C55H92N2O18 | Deduced from structural elucidation |
| Molecular Mass | 1069 | [1] |
| Appearance | Not Reported | |
| Melting Point | Not Reported | |
| Solubility | Not Reported | |
| Optical Rotation | Not Reported | |

Table 2: ¹H and ¹³C NMR Chemical Shifts of **Kanchanamycin D**

A comprehensive table of the proton and carbon chemical shifts for **Kanchanamycin D** has been reported, confirming its unique structural features.[4] These data are crucial for the unambiguous identification of the compound.

Biological Activity

Kanchanamycin D has demonstrated both antibacterial and antifungal properties. Its efficacy has been quantified using Minimum Inhibitory Concentration (MIC) assays.

Table 3: Minimum Inhibitory Concentrations (MIC) of **Kanchanamycin D**

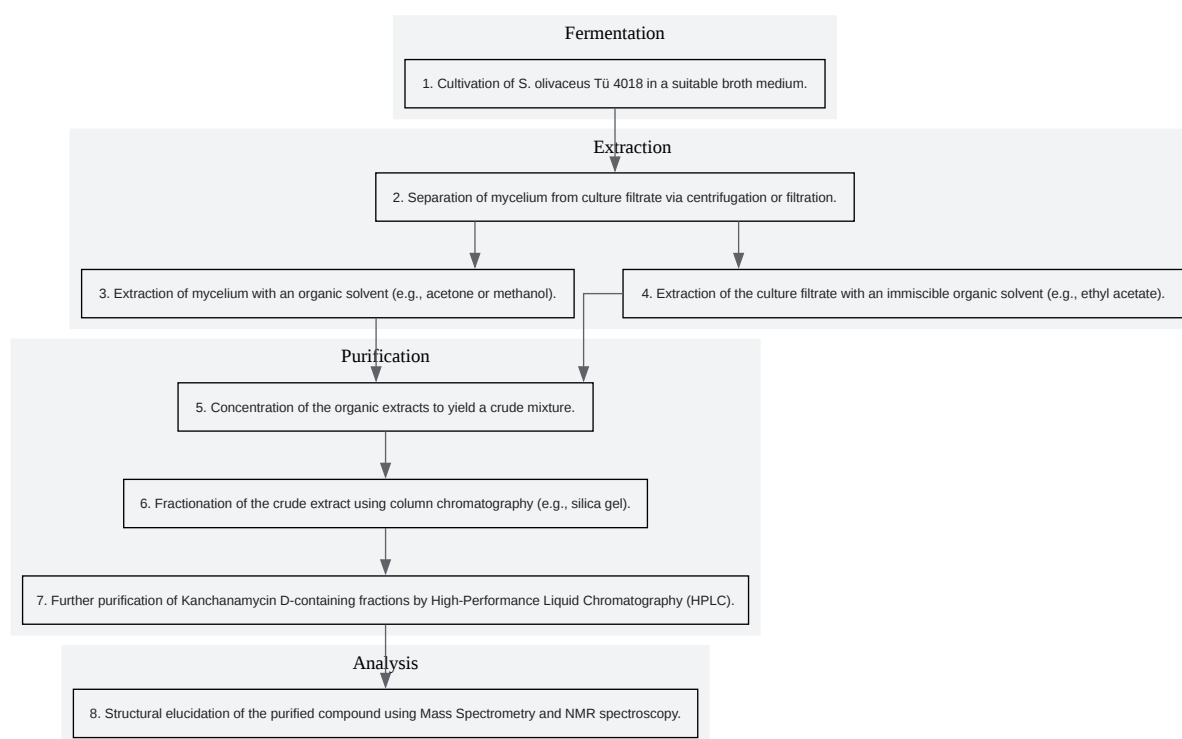
| Test Organism | MIC (µg/mL) |
|--------------------------------|-------------|
| Bacteria | |
| Bacillus brevis | 10 |
| Bacillus subtilis | 10 |
| Micrococcus flavus | 10 |
| Staphylococcus aureus | >100 |
| Arthrobacter aurescens | 10 |
| Corynebacterium insidiosum | 10 |
| Mycobacterium phlei | 10 |
| Streptomyces viridochromogenes | 10 |
| Escherichia coli | >100 |
| Pseudomonas fluorescens | 1 |
| Fungi | |
| Aspergillus ochraceus | 100 |
| Candida albicans | >100 |
| Mucor miehei | 10 |
| Nadsonia fulvescens | 10 |
| Nematospora coryli | 10 |
| Paecilomyces variotii | 100 |
| Penicillium notatum | 100 |
| Saccharomyces cerevisiae | >100 |
| Schizosaccharomyces pombe | >100 |

Source: The Journal of Antibiotics, 1996, 49(8), 758-64.[\[1\]](#)

Experimental Protocols

Isolation and Purification of Kanchanamycin D

The following protocol is a synthesized methodology based on the described isolation of the kanchanamycin complex from *Streptomyces olivaceus* Tü 4018.[1]



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Caption: Workflow for the isolation and characterization of **Kanchanamycin D**.

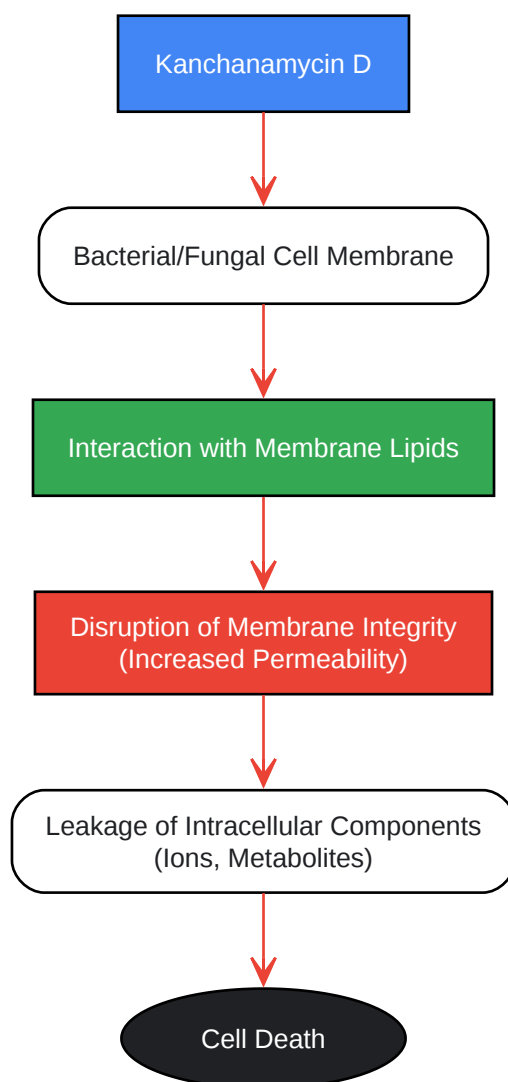
Determination of Minimum Inhibitory Concentration (MIC)

The MIC values were determined using a broth microdilution method as described in the literature.^[1]

- **Preparation of Inoculum:** Bacterial and fungal strains are cultured in appropriate media to achieve a standardized cell density.
- **Serial Dilution:** A two-fold serial dilution of **Kanchanamycin D** is prepared in a 96-well microtiter plate containing the appropriate growth medium.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Incubation:** The plates are incubated under conditions suitable for the growth of the test organism.
- **Observation:** The MIC is determined as the lowest concentration of **Kanchanamycin D** that completely inhibits visible growth of the microorganism.

Mechanism of Action

While the specific signaling pathways affected by **Kanchanamycin D** have not been fully elucidated, its structural similarity to other polyol macrolide antibiotics, such as azalomycin F, suggests a mechanism of action involving the disruption of the cell membrane.^[1] These types of compounds are known to interact with the lipid bilayer, leading to increased membrane permeability, leakage of cellular contents, and ultimately, cell death.



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Caption: Proposed mechanism of action for **Kanchanamycin D**.

Conclusion

Kanchanamycin D is a novel polyol macrolide antibiotic with significant antibacterial and antifungal activities, particularly against *Pseudomonas fluorescens*. Its complex structure has been elucidated, and a foundational understanding of its biological activity has been established. Further research into its precise mechanism of action and potential for therapeutic development is warranted. The data and protocols presented in this guide serve as a valuable resource for researchers in the fields of natural product chemistry, microbiology, and drug discovery.

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References

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